

A Comparative Analysis of Guajadial D and Other Meroterpenoids from Psidium guajava

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the biological activities of **Guajadial D** and other related meroterpenoids isolated from the leaves and fruit of Psidium guajava (guava). The data presented is compiled from various in vitro studies and aims to offer a consolidated resource for evaluating the therapeutic potential of these natural compounds.

Anticancer Activity: A Quantitative Comparison

Meroterpenoids from Psidium guajava have demonstrated significant cytotoxic effects against a variety of human cancer cell lines. The half-maximal inhibitory concentration (IC_{50}) values, a measure of the potency of a substance in inhibiting a specific biological or biochemical function, are summarized below.



Compound	Cancer Cell Line	Cell Type	IC50 (μM)	Reference
Guajadial D	HCT116	Colon	0.61	[1]
CCRF-CEM	Leukemia	16.0	[1]	
DU145	Prostate	30.3	[1]	
Huh7	Liver	44.09	[1]	
A549	Lung	36.2	[1]	
Guajadial B	A549	Lung	0.15	[2]
Huh7	Liver	2.93	[2]	
Guajadial C	SMMC-7721	Liver	>40	[3]
Guajadial E	HCT116	Colon	4.69	
CCRF-CEM	Leukemia	12.7		
DU145	Prostate	23.2		
Huh7	Liver	51.5		
Guajadial F	SMMC-7721	Liver	>40	[3]
Psiguajavadial A	HCT116	Colon	2.82	
CCRF-CEM	Leukemia	2.93		
DU145	Prostate	4.79		
Huh7	Liver	5.35		
A549	Lung	6.08		
Psiguajavadial B	HCT116	Colon	3.16	
CCRF-CEM	Leukemia	3.38		
DU145	Prostate	5.12		
Huh7	Liver	5.89		
A549	Lung	6.31		_ _



Guajavadial A	HL-60	Leukemia	22.28	[3]
A-549	Lung	>40	[3]	
SMMC-7721	Liver	19.82	[3]	
MCF-7	Breast	>40	[3]	
SW480	Colon	>40	[3]	
Guajavadial B	HL-60	Leukemia	8.89	[3]
A-549	Lung	15.21	[3]	
SMMC-7721	Liver	10.35	[3]	
MCF-7	Breast	12.88	[3]	
SW480	Colon	11.26	[3]	
Guajavadial C	HL-60	Leukemia	3.38	[3]
A-549	Lung	4.25	[3]	_
SMMC-7721	Liver	3.54	[3]	_
MCF-7	Breast	4.16	[3]	_
SW480	Colon	3.98	[3]	

Note: The IC₅₀ values presented are sourced from different studies. Direct comparison should be made with caution as experimental conditions may vary.

Antimicrobial Activity

Several meroterpenoids from P. guajava also exhibit antimicrobial properties. The minimum inhibitory concentration (MIC) is the lowest concentration of an antimicrobial agent that will inhibit the visible growth of a microorganism after overnight incubation.

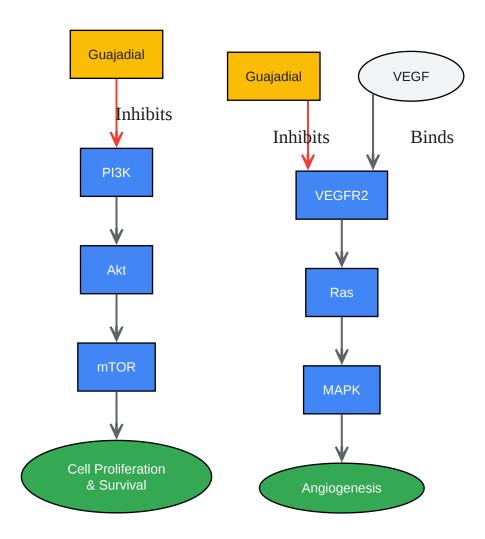


Compound	Microorganism	MIC (μg/mL)	Reference
Merochlorin G	Bacillus subtilis	1	[4]
Kocuria rhizophila	2	[4]	
Staphylococcus aureus	2	[4]	_
Merochlorin H	Bacillus subtilis	16	[4]
Kocuria rhizophila	32	[4]	
Staphylococcus aureus	32	[4]	_

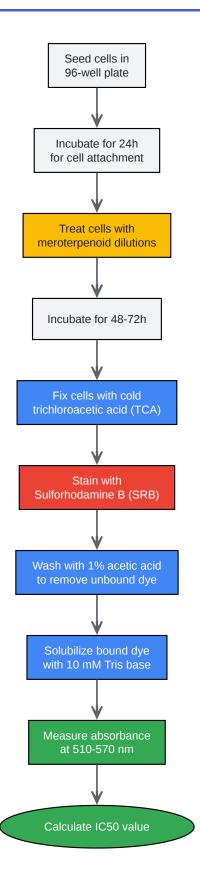
Mechanisms of Action: Signaling Pathways

Guajadial is proposed to exert its anticancer effects through the modulation of key signaling pathways involved in cancer cell proliferation, survival, and angiogenesis.









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